

# An In-depth Technical Guide to 4,4'-Di(4-pyridyl)biphenyl

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## Compound of Interest

Compound Name: **4,4'-Di(4-pyridyl)biphenyl**

Cat. No.: **B1316066**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4,4'-Di(4-pyridyl)biphenyl** is a rigid, nitrogen-containing aromatic compound that has garnered significant interest in the fields of materials science and supramolecular chemistry. Its linear structure, featuring a central biphenyl core flanked by two pyridyl rings, makes it an excellent building block for the construction of extended molecular architectures. This guide provides a comprehensive overview of its synonyms, chemical properties, synthesis, and a discussion of its relevance, or lack thereof, in the context of drug development and biological signaling.

## Nomenclature and Synonyms

The systematic naming and various synonyms for **4,4'-Di(4-pyridyl)biphenyl** are crucial for accurate identification in literature and chemical databases.

Preferred Name	<b>4,4'-Di(4-pyridyl)biphenyl</b>
IUPAC Name	4-[4-(4-pyridin-4-ylphenyl)phenyl]pyridine
CAS Number	319430-87-0
Synonyms	4,4'-Bis(4-pyridyl)biphenyl
	4,4'-di(pyridin-4-yl)-1,1'-biphenyl
	Pyridine, 4,4'-[1,1'-biphenyl]-4,4'-diylbis-
	4,4'-(4,4'-Biphenyldiyl)dipyridine

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **4,4'-Di(4-pyridyl)biphenyl** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>16</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	308.38 g/mol	<a href="#">[2]</a>
Melting Point	308 °C	<a href="#">[2]</a>
Boiling Point (Predicted)	533.0 ± 35.0 °C	
Density (Predicted)	1.134 ± 0.06 g/cm <sup>3</sup>	
pKa (Predicted)	5.63 ± 0.10	
LogP (Predicted)	5.47760	
Solubility	Insoluble in water; soluble in some organic solvents.	

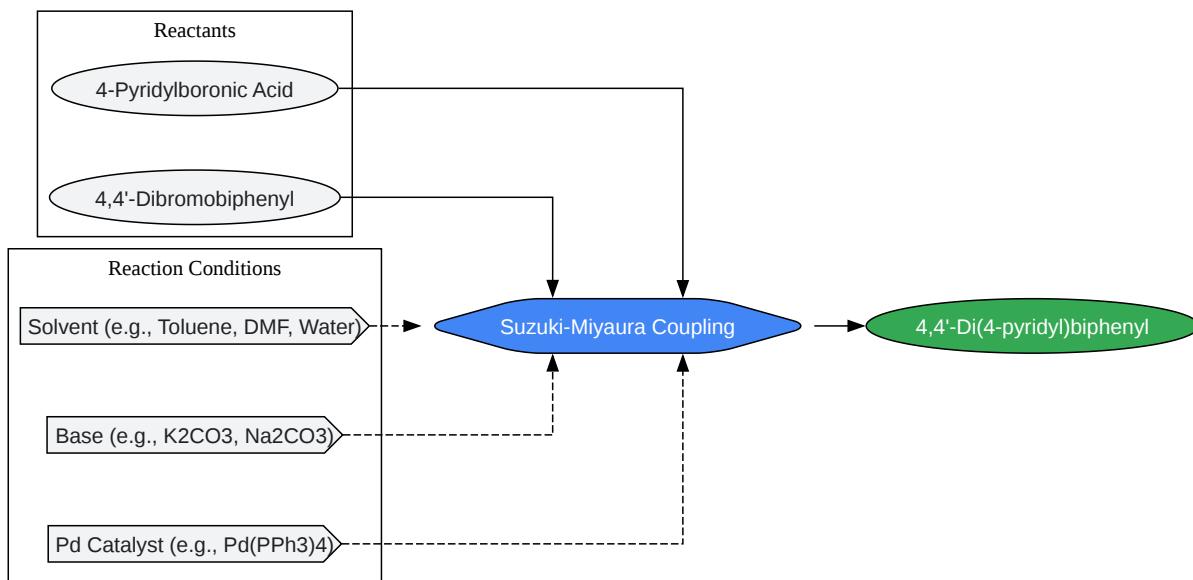
Note: Predicted values are computationally derived and should be confirmed experimentally.

## Synthesis and Experimental Protocols

The primary synthetic route to **4,4'-Di(4-pyridyl)biphenyl** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction forms a carbon-carbon bond between an organoboron compound and an organohalide.

## General Synthetic Scheme

The synthesis typically involves the coupling of 4,4'-dibromobiphenyl with a 4-pyridylboronic acid derivative, or conversely, the coupling of a biphenyl-4,4'-diboronic acid derivative with a 4-halopyridine.



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Caption: General workflow for the synthesis of **4,4'-Di(4-pyridyl)biphenyl**.

## Detailed Experimental Protocol (Representative)

This protocol is a representative example based on general procedures for Suzuki-Miyaura couplings of similar compounds.<sup>[3][4]</sup> Optimization of reaction conditions may be necessary.

### Materials:

- 4,4'-Dibromobiphenyl
- 4-Pyridylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Toluene
- Ethanol
- Water (degassed)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

### Procedure:

- In a round-bottom flask, dissolve 4,4'-dibromobiphenyl (1.0 eq) and 4-pyridylboronic acid (2.2 eq) in a mixture of toluene and ethanol (e.g., 3:1 v/v).
- Add an aqueous solution of potassium carbonate (2 M, 4.0 eq).
- Degas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 20-30 minutes.
- Add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0) (0.05 eq), to the reaction mixture under the inert atmosphere.
- Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC).

- Upon completion, cool the reaction mixture to room temperature.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford **4,4'-Di(4-pyridyl)biphenyl** as a solid.

## Characterization

The identity and purity of the synthesized **4,4'-Di(4-pyridyl)biphenyl** should be confirmed by standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.
- Melting Point Analysis: To assess purity.

## Applications in Materials Science

The primary application of **4,4'-Di(4-pyridyl)biphenyl** is as a linear, ditopic organic linker in the construction of Metal-Organic Frameworks (MOFs) and coordination polymers.<sup>[5]</sup> The nitrogen atoms on the pyridyl groups act as coordination sites for metal ions, leading to the formation of extended, porous structures with potential applications in gas storage, catalysis, and sensing.

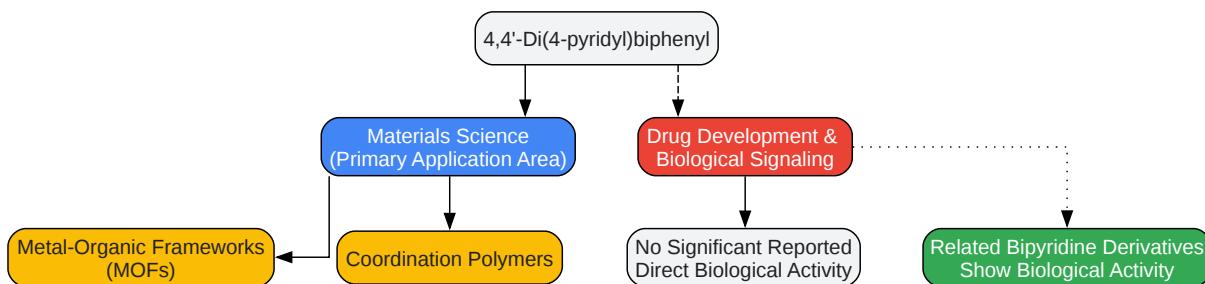
## Relevance to Drug Development and Biological Signaling

A thorough review of the scientific literature reveals a significant lack of studies on the direct biological activity or pharmacological profile of **4,4'-Di(4-pyridyl)biphenyl**. While the broader

class of bipyridine and pyridine-containing compounds has been extensively explored in medicinal chemistry, this specific molecule does not appear to be a focus of drug discovery efforts.[6][7][8]

- No Reported Biological Activity: There are no significant reports of **4,4'-Di(4-pyridyl)biphenyl** being investigated as an active pharmaceutical ingredient or showing notable cytotoxicity, anticancer, or other therapeutic activities.[9]
- No Known Signaling Pathway Involvement: The compound is not known to modulate any specific biological signaling pathways.
- Focus on Related, More Functionalized Derivatives: Research into the biological activity of biphenyl-pyridyl scaffolds is typically focused on more functionalized derivatives. For instance, studies have shown that iodinated 4,4'-bipyridines exhibit antiproliferative activity against melanoma cell lines.[8] Other research has explored different biphenyl-pyridine cores as inhibitors of protein-protein interactions, such as the PD-1/PD-L1 pathway in cancer immunotherapy. However, these molecules have different substitution patterns and functional groups compared to **4,4'-Di(4-pyridyl)biphenyl**.

The lack of reported biological activity for **4,4'-Di(4-pyridyl)biphenyl** suggests that its physicochemical properties may not be optimal for interaction with biological targets. Its rigid, planar structure and relatively low solubility in aqueous media may limit its bioavailability and ability to bind to protein active sites.



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Caption: Logical relationship of **4,4'-Di(4-pyridyl)biphenyl**'s application areas.

## Conclusion

**4,4'-Di(4-pyridyl)biphenyl** is a well-characterized organic compound with a straightforward synthesis via Suzuki-Miyaura coupling. Its primary utility lies in the realm of materials science, where its rigid, linear geometry makes it a valuable component for the construction of crystalline, porous materials. For professionals in drug development, it is important to note the current absence of significant published data on the biological activity or pharmacological relevance of this specific molecule. While the broader bipyridine scaffold is of considerable interest in medicinal chemistry, future research would be required to determine if **4,4'-Di(4-pyridyl)biphenyl** or its derivatives could have any therapeutic potential.

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